

Personal protective equipment for handling 1-Undecanol-d23

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Compound of Interest

Compound Name: 1-Undecanol-d23

Cat. No.: B1474434

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Essential Safety and Handling Guide for 1-Undecanol-d23

This guide provides crucial safety and logistical information for the handling and disposal of **1-Undecanol-d23**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety protocols.

Chemical and Physical Properties

While specific data for **1-Undecanol-d23** is limited, the properties of its non-deuterated counterpart, 1-Undecanol, serve as a reliable reference for safety and handling procedures.

Property	Value
Molecular Weight	195.45 g/mol (for 1-Undecanol-d23)[1]
Appearance	Colorless liquid[2][3]
Odor	Mild, with floral and citrus notes[2][3]
Melting Point	11-19 °C[2][3]
Boiling Point	243 °C[2][3]
Flash Point	Approximately 108-121 °C (226-250 °F)[4]
Solubility in Water	Slightly soluble to insoluble[2][3][4]
Density	Approximately 0.83 g/mL at 25 °C[2][3]

Personal Protective Equipment (PPE)

To mitigate risks of exposure, the following personal protective equipment is mandatory when handling **1-Undecanol-d23**.[\[5\]](#)

Protection Type	Specification	Rationale
Eye Protection	Chemical splash goggles.[6][7]	Protects against splashes that can cause eye irritation.[2][3]
Hand Protection	Chemically resistant gloves (e.g., nitrile or butyl rubber).[8]	Prevents skin contact, which can cause irritation.[2][3]
Skin and Body Protection	Laboratory coat and closed-toe footwear.[5] In cases of potential significant exposure, fire/flammable resistant and impervious clothing is recommended.[5]	Protects against accidental spills and splashes.
Respiratory Protection	Generally not required with adequate ventilation. If vapors or mists are generated, use a NIOSH-approved respirator with an organic vapor cartridge.[5]	Prevents inhalation of irritant vapors.[5]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for safely managing **1-Undecanol-d23** in a laboratory setting.

- Preparation:
 - Familiarize yourself with the Safety Data Sheet (SDS) for 1-Undecanol before commencing work.[5]
 - Ensure all necessary PPE is in good condition and readily accessible.[5]
 - Confirm the location and functionality of the nearest eyewash station and safety shower.[5]
- Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[5\]](#)[\[9\]](#)
- Avoid direct contact with eyes, skin, and clothing.[\[5\]](#)
- Prevent the generation of mists or vapors.[\[5\]](#)
- After handling, wash hands thoroughly with soap and water.[\[5\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[10\]](#)
 - Keep away from incompatible materials such as strong acids and oxidizing agents.[\[5\]](#)

Disposal Plan

Proper disposal is critical to prevent environmental contamination and adhere to regulations. 1-Undecanol is toxic to aquatic life with long-lasting effects.[\[9\]](#)[\[11\]](#)

- Waste Collection:
 - Collect waste **1-Undecanol-d23** and any contaminated materials (e.g., gloves, absorbent paper) in a dedicated, labeled, and closed container.[\[5\]](#)[\[9\]](#)
 - Do not mix with other waste streams unless explicitly permitted.[\[9\]](#)
- Labeling:
 - Clearly label the waste container as "Hazardous Waste" and include the full chemical name, "**1-Undecanol-d23**."[\[9\]](#)
- Disposal Method:
 - Dispose of the waste through an approved hazardous waste disposal facility, in accordance with local, regional, and national regulations.[\[5\]](#)[\[9\]](#)
 - Do not allow the chemical to enter drains or the environment.[\[5\]](#)[\[9\]](#)

- Spill Management:
 - In the event of a spill, absorb the liquid with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[5][9]
 - Ensure adequate ventilation and wear appropriate PPE during cleanup.[5]

Workflow for Safe Handling of 1-Undecanol-d23

Caption: Workflow for the safe handling and disposal of **1-Undecanol-d23**.

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